Lutetium (III) Oxide: A Comprehensive Technical Guide to its Safe Handling and Use

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Compound of Interest

Compound Name:	*Lutetium oxide*
Cat. No.:	*B7799246*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on the CAS number, safety data, and handling protocols for Lutetium (III) Oxide. Designed for professionals in research and development, this document summarizes critical data in a structured format to ensure safe and effective use in the laboratory.

Chemical Identification and Properties

Lutetium (III) Oxide, also known as Lutetia, is a white, solid rare earth oxide. It is an important compound in the preparation of specialty glasses, ceramics, phosphors, and laser crystals.[1]

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Identifier	Value
Chemical Name	Lutetium (III) Oxide
Synonyms	Lutetia, Lutetium trioxide, Cassiopeium oxide
CAS Number	12032-20-1[1][2][3][4]
EC Number	234-764-3[2]
Linear Formula	Lu_2O_3[2]
Molecular Weight	397.93 g/mol [2]

Physical and Chemical Properties	Value
Appearance	White powder[3]
Melting Point	2487 °C[3]
Boiling Point	3980 °C[3]
Density	9.41 g/cm^3[3]
Solubility	Insoluble in water[4]

Safety and Hazard Information

Lutetium (III) Oxide is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

GHS Classification	Hazard Category
Skin corrosion/irritation	Category 2[5][6]
Serious eye damage/eye irritation	Category 2A[5][6]
Specific target organ toxicity – single exposure (respiratory tract irritation)	Category 3[5][6]

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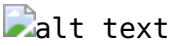
GHS Label Elements	
Pictogram	
Signal Word	Warning[5][7]

Hazard and Precautionary Statements

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Type	Code	Statement
Hazard	H315	Causes skin irritation.[5][7]
H319	Causes serious eye irritation.[5][7]	
H335	May cause respiratory irritation.[5][7]	
Precautionary (Prevention)	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[5]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[6]	
Precautionary (Response)	P302+P352	IF ON SKIN: Wash with plenty of soap and water.[5][7]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]	
P312	Call a POISON CENTER/doctor if you feel unwell.[5]	
Precautionary (Storage)	P403+P233	Store in a well-ventilated place. Keep container tightly closed.[5]
Precautionary (Disposal)	P501	Dispose of contents/container to an approved waste disposal plant.[6]

Safe Handling and Experimental Workflow

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Proper handling of Lutetium (III) Oxide is crucial to minimize exposure and ensure a safe laboratory environment. The following diagram illustrates a standard workflow for handling this chemical.

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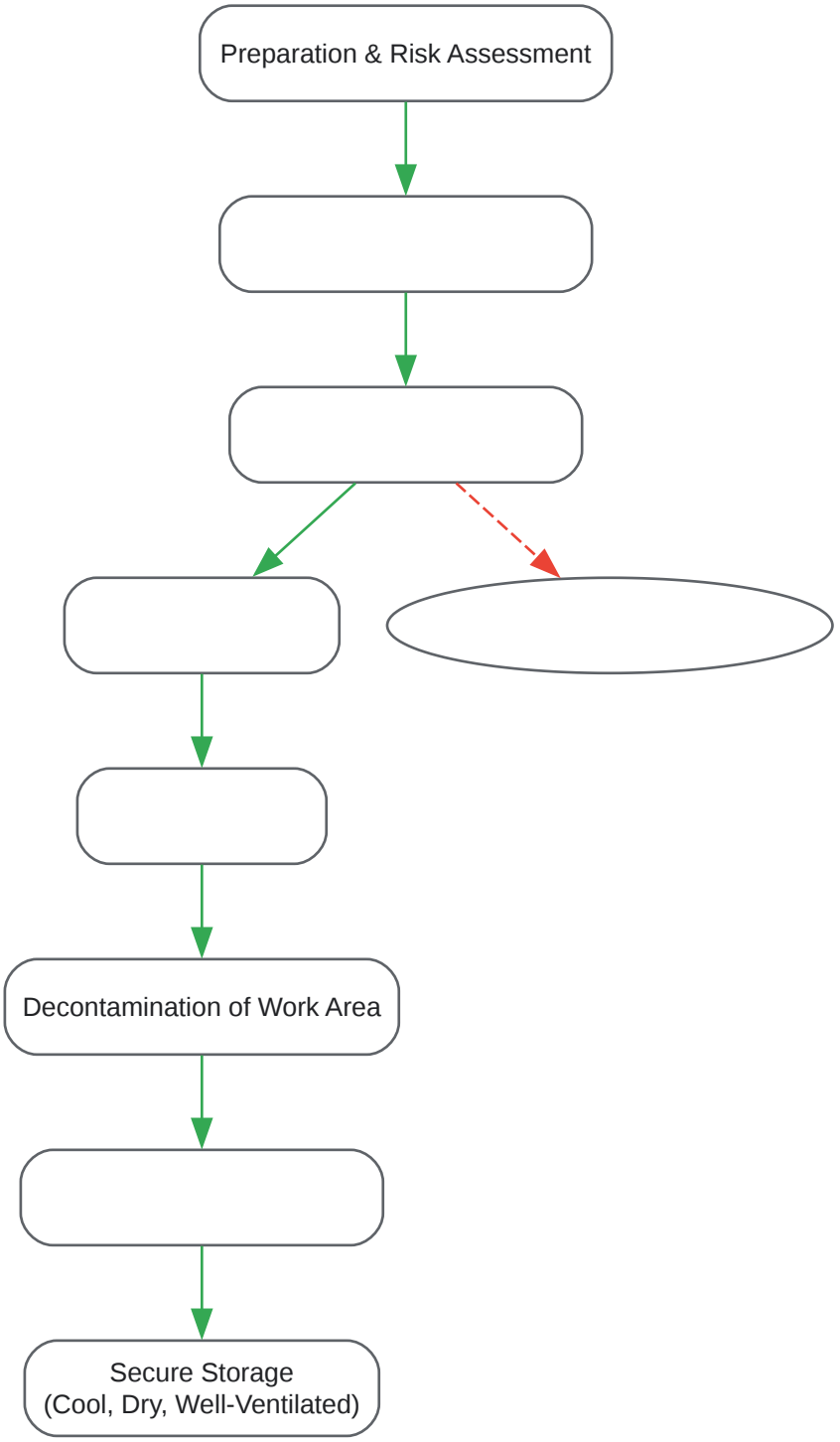

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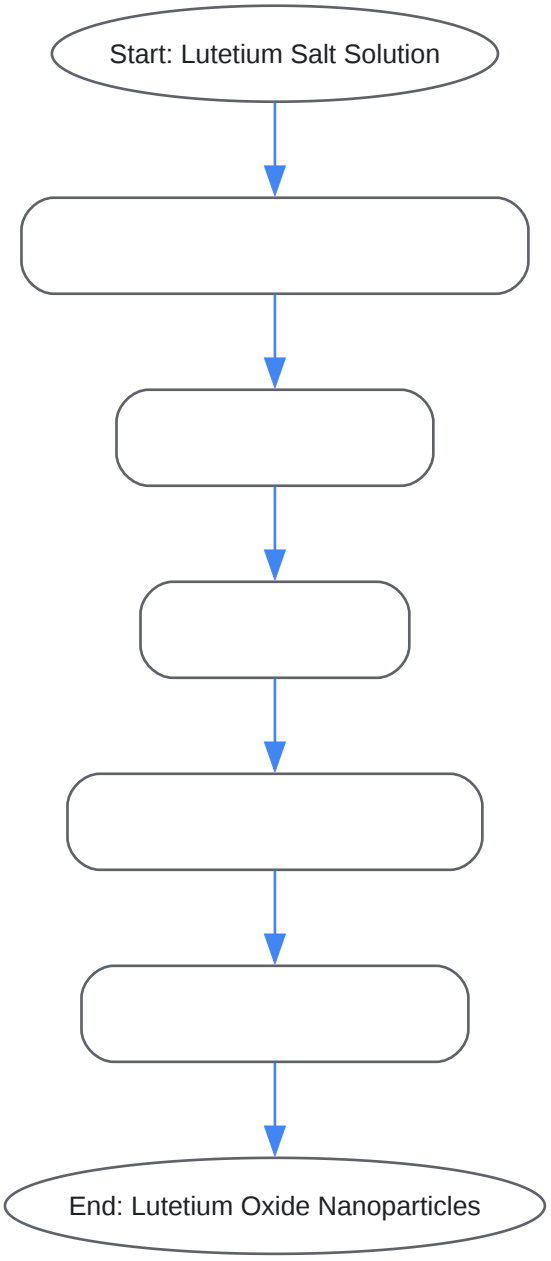

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